

# Technical Guide: 4-Methoxy-3,3-dimethyl-4-oxobutanoic acid

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## Compound of Interest

Compound Name: 4-Methoxy-3,3-dimethyl-4-oxobutanoic acid

Cat. No.: B030648

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InChIKey: NENLLFGJFVVZEU-UHFFFAOYSA-N

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Methoxy-3,3-dimethyl-4-oxobutanoic acid**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Physical Properties

**4-Methoxy-3,3-dimethyl-4-oxobutanoic acid**, also known as 1-methyl 2,2-dimethylsuccinate, is a carboxylic acid and ester derivative.<sup>[1]</sup> Its fundamental identifiers and properties are summarized below.

Property	Value	Source
InChIKey	NENLLFGJFVVZEU-UHFFFAOYSA-N	<a href="#">[1]</a>
CAS Number	32980-26-0	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	160.17 g/mol	<a href="#">[1]</a>
IUPAC Name	4-methoxy-3,3-dimethyl-4-oxobutanoic acid	<a href="#">[1]</a>
SMILES	CC(C)(CC(=O)O)C(=O)OC	<a href="#">[1]</a>
Boiling Point	256°C at 760 mmHg	
Purity	≥95% to ≥98% (Commercially available)	

## Spectral and Computational Data

Predicted mass spectrometry data for various adducts of **4-Methoxy-3,3-dimethyl-4-oxobutanoic acid** have been computed and are presented below. This data can be valuable for mass spectrometry-based identification and characterization of the compound.

Adduct	m/z
[M+H] <sup>+</sup>	161.08084
[M+Na] <sup>+</sup>	183.06278
[M-H] <sup>-</sup>	159.06628
[M+NH <sub>4</sub> ] <sup>+</sup>	178.10738
[M+K] <sup>+</sup>	199.03672
[M+H-H <sub>2</sub> O] <sup>+</sup>	143.07082
[M+HCOO] <sup>-</sup>	205.07176
[M+CH <sub>3</sub> COO] <sup>-</sup>	219.08741

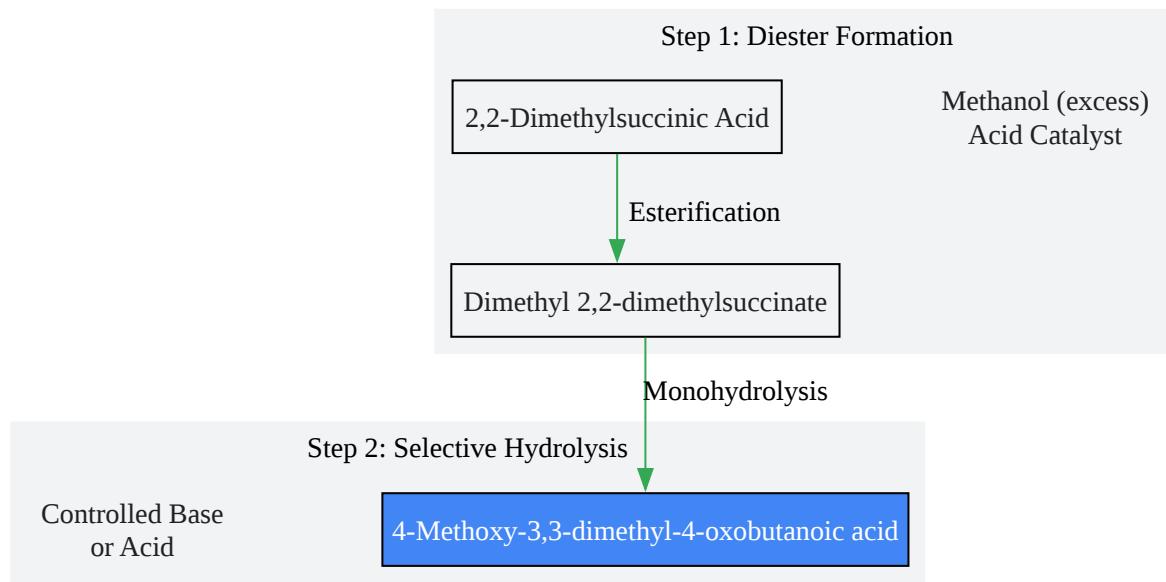
## Experimental Protocols

A detailed, publicly available experimental protocol for the specific synthesis of **4-Methoxy-3,3-dimethyl-4-oxobutanoic acid** could not be identified in the current literature search. However, a logical synthetic approach can be inferred from general organic chemistry principles.

## Proposed Synthetic Pathway

The synthesis of **4-Methoxy-3,3-dimethyl-4-oxobutanoic acid** can be envisioned through the selective hydrolysis of a corresponding diester, such as dimethyl 2,2-dimethylsuccinate. This proposed pathway involves two main steps:

- Esterification: Reaction of 2,2-dimethylsuccinic acid with an excess of methanol in the presence of an acid catalyst to yield dimethyl 2,2-dimethylsuccinate.
- Selective Monohydrolysis: Controlled hydrolysis of one of the methyl ester groups of dimethyl 2,2-dimethylsuccinate to the corresponding carboxylic acid, yielding the target compound.

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A proposed two-step synthesis of the target compound.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the biological activity, mechanism of action, or any associated signaling pathways for **4-Methoxy-3,3-dimethyl-4-oxobutanoic acid**. Further research is required to elucidate any potential pharmacological or biological effects of this compound. Due to the lack of this information, diagrams for signaling pathways or detailed experimental workflows for biological assays cannot be provided at this time.

## Safety Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Methoxy-3,3-dimethyl-4-oxobutanoic acid** is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Standard precautionary measures, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be taken when handling this compound. Work should be conducted in a well-ventilated area.

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## References

- 1. 4-Methoxy-3,3-dimethyl-4-oxobutanoic acid | C7H12O4 | CID 15039565 - PubChem [pubchem.ncbi.nlm.nih.gov]
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